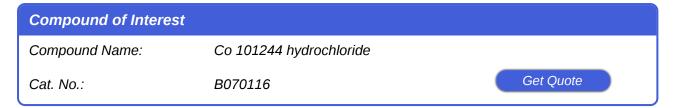


Essential Safety and Operational Guide for Co 101244 Hydrochloride

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Co 101244 hydrochloride**. It includes detailed operational procedures and disposal plans to ensure laboratory safety and proper chemical management, building a foundation of trust through value-added information beyond the product itself.

Chemical and Physical Properties

Co 101244 hydrochloride is a potent and selective antagonist of GluN2B-containing N-methyl-D-aspartate (NMDA) receptors.[1][2] It is intended for laboratory research use only.[3]



Property	Value	Source
IUPAC Name	1-[2-(4- Hydroxyphenoxy)ethyl]-4-[(4- methylphenyl)methyl]-4- piperidinol hydrochloride	Tocris Bioscience
Synonyms	PD 174494 hydrochloride	MedChemExpress[4]
CAS Number	193359-26-1	Santa Cruz Biotechnology[3]
Molecular Formula	C21H27NO3·HCl	Santa Cruz Biotechnology[3]
Molecular Weight	377.91 g/mol	Santa Cruz Biotechnology[3]
Purity	>99%	Santa Cruz Biotechnology[3]
Appearance	Solid	Cayman Chemical[5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.



PPE Category	Requirement	Rationale
Eye/Face Protection	Chemical splash goggles or safety glasses with side shields.	Protects against splashes and airborne particles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and use proper glove removal technique.	Prevents skin contact.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not required under normal conditions of use with adequate ventilation. If dust is generated, use a NIOSH-approved respirator.	Prevents inhalation of airborne particles.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Co 101244 hydrochloride** and ensuring laboratory safety.

Safe Handling Procedures

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Dispensing: When weighing and preparing solutions, minimize the generation of dust.
- Solution Preparation: For stock solutions, refer to the solubility data below. Once prepared, aliquot solutions to prevent repeated freeze-thaw cycles.[4]



Solvent	Maximum Concentration
Water	100 mM
DMSO	50 mM

Storage Conditions

- Short-term Storage (powder): Store at +4°C.[1][2]
- Long-term Storage (solutions):
 - -20°C for up to 1 month.[4]
 - -80°C for up to 6 months.[4]
- General Storage: Keep the container tightly closed in a dry and well-ventilated place.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.



Emergency Scenario	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.
Spill	 Evacuate personnel from the immediate area. Wear appropriate PPE. 3. Absorb the spill with inert material (e.g., vermiculite, sand, or earth). Place the absorbed material into a suitable, closed container for disposal. Clean the spill area with soap and water.

Disposal Plan

Dispose of **Co 101244 hydrochloride** and its contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Unused Product: Dispose of as hazardous waste. Do not allow the chemical to enter drains.
- Contaminated Packaging: Dispose of in a regulated landfill site or other approved method for hazardous or toxic wastes.
- Waste Solutions: Collect in a designated, labeled waste container.



Experimental Protocols

While the full, detailed experimental protocols from key cited literature could not be retrieved in their entirety, a generalized workflow for in vitro and in vivo studies can be outlined based on the available information. Researchers should consult the original publications for specific parameters.

Generalized In Vitro Electrophysiology Protocol (based on Mirante et al., 2014)

This protocol describes a general approach for studying the effects of **Co 101244 hydrochloride** on synaptic plasticity in brain slices.

- Brain Slice Preparation:
 - Anesthetize an adult mouse and perfuse transcardially with ice-cold, oxygenated artificial cerebrospinal fluid (aCSF).
 - Rapidly dissect the brain and prepare coronal slices (e.g., 300-400 μm) containing the region of interest (e.g., amygdala) using a vibratome in ice-cold aCSF.
 - Allow slices to recover in oxygenated aCSF at room temperature for at least 1 hour before recording.
- Electrophysiological Recording:
 - Transfer a slice to the recording chamber and continuously perfuse with oxygenated aCSF.
 - Obtain whole-cell patch-clamp recordings from neurons in the target region.
 - Record baseline synaptic transmission by stimulating afferent pathways and recording postsynaptic responses.
- Drug Application:
 - Prepare a stock solution of Co 101244 hydrochloride in an appropriate solvent (e.g., water or DMSO).



- Dilute the stock solution to the final desired concentration in aCSF immediately before use.
- Bath-apply Co 101244 hydrochloride to the brain slice and record the effects on synaptic transmission.
- Data Analysis:
 - Analyze the recorded electrophysiological data to determine the effect of Co 101244
 hydrochloride on parameters such as synaptic strength and plasticity (e.g., long-term potentiation or depression).

Generalized In Vivo Protocol for Assessing Neuroprotective Effects

This protocol provides a general framework for evaluating the neuroprotective effects of **Co 101244 hydrochloride** in a rodent model of neurological injury.

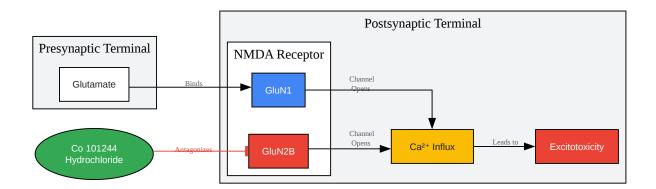
- Animal Model:
 - Select an appropriate animal model for the neurological condition of interest (e.g., a model of stroke or traumatic brain injury).
 - House animals in a controlled environment with access to food and water ad libitum.
- Drug Administration:
 - Prepare a sterile solution of Co 101244 hydrochloride for in vivo administration (e.g., dissolved in saline or another suitable vehicle).
 - Administer Co 101244 hydrochloride to the animals via the desired route (e.g., intraperitoneal, intravenous, or subcutaneous injection) at the specified dose and time relative to the induced injury.
- Behavioral Assessment:
 - Conduct a battery of behavioral tests to assess neurological function at various time points post-injury.



- Histological Analysis:
 - At the end of the study, euthanize the animals and collect brain tissue.
 - Perform histological staining (e.g., Nissl staining, TUNEL assay) to assess the extent of neuronal damage and the neuroprotective effects of Co 101244 hydrochloride.
- Data Analysis:
 - Statistically analyze the behavioral and histological data to determine the efficacy of Co
 101244 hydrochloride in providing neuroprotection.

Signaling Pathway and Experimental Workflow

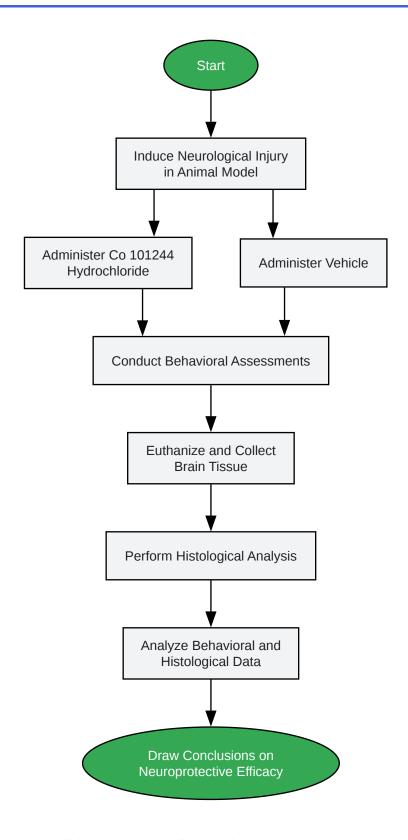
Co 101244 hydrochloride exerts its effects by selectively blocking the GluN2B subunit of the NMDA receptor. This action inhibits the downstream signaling cascades associated with excitotoxicity.



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Caption: Mechanism of action of **Co 101244 hydrochloride**.





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Caption: Generalized workflow for in vivo experiments.



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